

Application Notes and Protocols for Acid Blue 158 in Leather Dyeing

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Compound of Interest

Compound Name: C.I. Acid blue 158

Cat. No.: B1201952

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These application notes provide a comprehensive overview of the use of Acid Blue 158 in leather dyeing research. This document includes detailed experimental protocols for the application of this premetallized acid dye on chrome-tanned leather, alongside key performance data and process visualizations to ensure reproducible and high-quality results in a research and development setting.

Introduction

Acid Blue 158 (C.I. 14880; CAS No. 6370-08-7) is a premetallized 1:1 chromium complex, single azo dye.^[1] It is widely utilized in the leather industry for its vibrant greenish-blue hue, good exhaustion properties, and notable fastness characteristics.^{[2][3]} Its application is particularly effective on protein-based substrates such as wool, silk, nylon, and leather.^{[4][5]} As an anionic dye, Acid Blue 158 forms strong ionic bonds with the cationic sites present on chrome-tanned collagen fibers under acidic conditions, leading to excellent color fixation and durability.^{[6][7]}

Table 1: Chemical and Physical Properties of Acid Blue 158

Property	Value	Reference
C.I. Name	Acid Blue 158	[3]
C.I. Number	14880	[5]
CAS Number	6370-08-7	[4]
Chemical Class	Monoazo (1:1 Metal Complex)	[1][3]
Molecular Formula	C ₂₀ H ₁₃ N ₂ NaO ₈ S ₂	[3]
Appearance	Dark Blue / Blue Powder	[2][5]
Solubility in Water	Soluble	[2][5]
pH of 1% Solution	6.0 - 8.0	[1]
Usage Rate (% on shaved weight)	0.1% - 2.0% (Typical)	[5]

Quantitative Performance Data

The fastness properties of Acid Blue 158 are critical for determining its suitability for various leather applications. The following table summarizes typical fastness ratings on leather as assessed by standardized ISO and AATCC methods. Ratings are on a scale of 1 to 5 (or 1 to 8 for light fastness), with higher numbers indicating better performance.

Table 2: Fastness Properties of Acid Blue 158 on Leather

Fastness Property	ISO Standard	Rating	AATCC Standard	Rating
Light Fastness (Xenon Arc)	ISO 105-B02	5-6	AATCC TM 16.3	5
Washing/Soaping (Staining)	ISO 105-C06	4	AATCC TM 61	2
Washing/Soaping (Fading)	ISO 105-C06	3	AATCC TM 61	-
Perspiration (Staining)	ISO 105-E04	4	AATCC TM 15	2
Oxygen Bleaching (Staining)	ISO 105-C09	3-4	AATCC TM 101	4-5
Seawater (Staining)	ISO 105-E02	1-2	AATCC TM 106	1

Data sourced from World Dye Variety.[3] Note: Actual fastness can vary depending on the leather substrate, dye concentration, and finishing processes.

Experimental Protocols

This section provides a detailed methodology for the dyeing of chrome-tanned leather with Acid Blue 158. The protocol is based on standard procedures for acid dyes and should be optimized based on the specific leather type and desired shade depth.

Materials and Equipment

- Chrome-tanned leather (wet-blue), shaved to a uniform thickness
- Acid Blue 158 dye
- Formic acid (85%)
- Ammonia (25%)

- Sodium formate
- Anionic fatliquor
- Laboratory-scale dyeing drum or vessel
- pH meter
- Water bath or other temperature control system
- Grey Scales (for assessing color change and staining, ISO 105-A02 & A03)
- Light fastness tester (Xenon arc lamp)
- Launder-Ometer or similar washing fastness tester

Protocol 1: Drum Dyeing of Chrome-Tanned Leather

This protocol describes a standard procedure for achieving even penetration and fixation of Acid Blue 158. All percentages are based on the shaved weight of the leather.

1. Pre-treatment: Neutralization

- Objective: To de-acidify the chrome-tanned leather (typically pH 3.5-4.0) to a pH range of 5.0-6.0. This reduces the surface cationic charge, preventing rapid, unlevel surface dyeing and allowing for uniform dye penetration.
- Procedure:
 - Wash the shaved wet-blue leather in the drum with 200% water at 35°C for 15 minutes. Drain.
 - Add 150% water at 35°C and 1.5% sodium formate. Drum for 15 minutes.
 - Add 1.0% sodium bicarbonate (in 10x water), and drum for 60 minutes.
 - Check that the pH of the cross-section is between 5.0 and 6.0.
 - Wash with 200% water at 35°C for 10 minutes. Drain.

2. Dyeing

- Objective: To achieve a level, penetrated blue shade.
- Procedure:

- Prepare the dye bath with 100% water at 40°C.
- Add the neutralized leather to the drum.
- Dissolve 1.0% - 2.0% Acid Blue 158 in 10x hot water (80°C), allow to cool slightly, and add to the drum.
- Drum for 45-60 minutes to allow for full penetration of the dye.
- Check for penetration by cutting a small piece of the leather.

3. Fixation

- Objective: To fix the anionic dye to the cationic collagen fibers by lowering the pH.
- Procedure:
 - Slowly add 1.0% formic acid (diluted 1:10 with water) to the dye bath in two intervals of 15 minutes.
 - Drum for an additional 30 minutes. The final pH of the bath should be approximately 3.5-4.0 for optimal fixation.
 - Drain the bath and rinse the leather with water at 40°C until the water runs clear.

4. Post-treatment: Fatliquoring

- Objective: To lubricate the leather fibers, imparting softness and flexibility.
- Procedure:
 - Prepare a new bath with 100% water at 50-60°C.
 - Add 3.0% - 6.0% of a suitable anionic fatliquor.
 - Drum for 45-60 minutes to ensure uniform penetration.
 - Drain the bath. The leather can then be set out, dried, and finished as required.

Protocol 2: Color Fastness to Washing (Adapted from ISO 15703)[8]

1. Specimen Preparation:

- Cut a piece of the dyed leather to 50 mm x 40 mm.
- Prepare a piece of multifiber adjacent fabric (e.g., ISO 105-F10) of the same size.
- Stitch the leather and multifiber fabric together to form a composite specimen.

2. Washing Procedure:

- Prepare a wash solution containing 5 g/L of a standard soap in deionized water.
- Place the composite specimen in a stainless-steel container with 150 mL of the soap solution and 10 steel balls.
- Agitate in a Launder-Ometer or similar device at 40°C for 30 minutes.

3. Rinsing and Drying:

- Remove the specimen, rinse thoroughly in running deionized water, and then squeeze to remove excess water.
- Separate the leather from the multifiber fabric (except for a small stitch) and allow them to air dry at a temperature not exceeding 60°C.

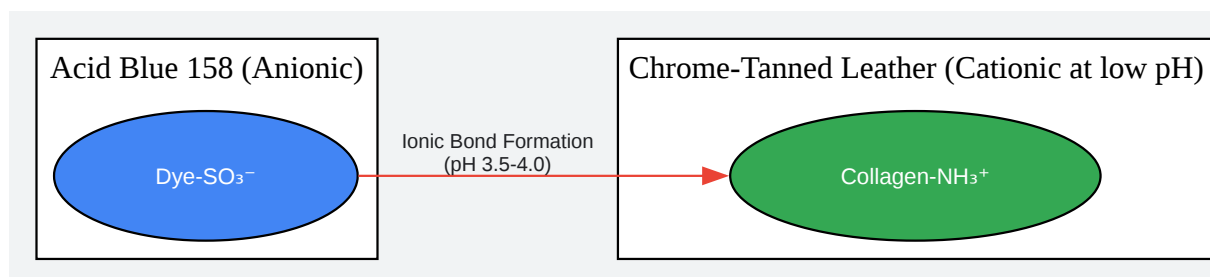
4. Evaluation:

- Assess the change in color of the dried leather specimen using the Grey Scale for Assessing Change in Colour (ISO 105-A02).
- Assess the degree of staining on the multifiber fabric using the Grey Scale for Assessing Staining (ISO 105-A03).

Visualizations

Dye-Leather Interaction Mechanism

The primary fixation mechanism of Acid Blue 158 on chrome-tanned leather is the ionic interaction between the dye's anionic sulfonate groups ($-\text{SO}_3^-$) and the protonated amino groups ($-\text{NH}_3^+$) on the leather's collagen fibers under acidic conditions.

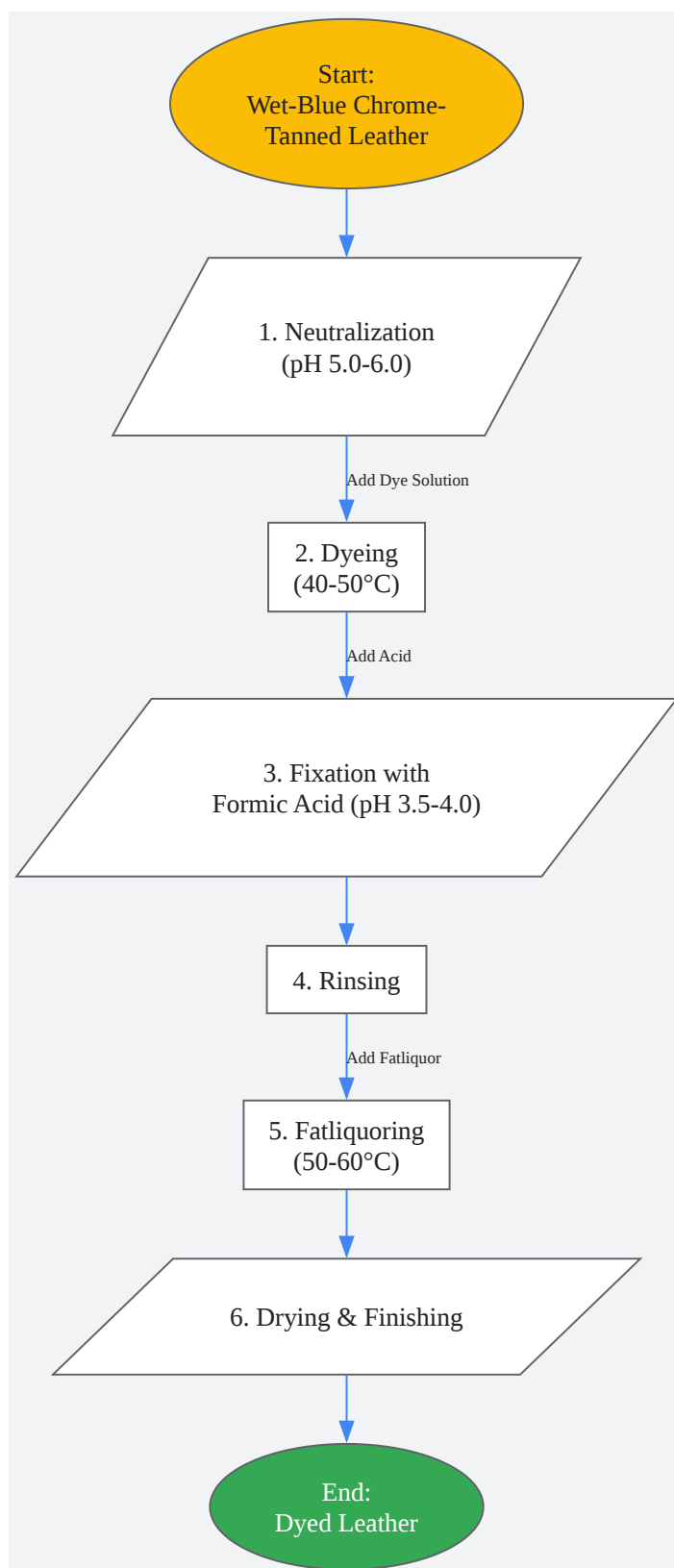


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Caption: Ionic bonding of Acid Blue 158 to collagen.

Experimental Workflow for Leather Dyeing

The following diagram illustrates the complete workflow for dyeing chrome-tanned leather with Acid Blue 158, from substrate preparation to final processing.



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Caption: Workflow for dyeing leather with Acid Blue 158.

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